

Validating Theoretical Nuclear Models with Tin-118 Experimental Data: A Comparative Guide

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Compound of Interest

Compound Name: *Tin-118*
CAS No.: *14914-65-9*
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For researchers, scientists, and drug development professionals, the accurate modeling of nuclear structure is paramount for various applications. This guide provides a detailed comparison of experimental data for **Tin-118** (^{118}Sn) with predictions from two prominent theoretical nuclear models: the Shell Model and the Interacting Boson Model (IBM). This objective analysis, supported by experimental data, aims to validate the efficacy of these models in describing the nuclear properties of ^{118}Sn .

Introduction to Tin-118 and Theoretical Models

Tin-118 is a stable isotope of tin with 50 protons and 68 neutrons. Its position near the $Z=50$ magic number makes it an excellent candidate for testing nuclear models. The "magic" number of protons suggests a relatively stable, spherical nucleus, providing a valuable benchmark for theoretical predictions.

Two of the most successful models for describing the structure of atomic nuclei are the Shell Model and the Interacting Boson Model.

- The Shell Model: This model treats nucleons (protons and neutrons) as individual particles moving in a potential well, analogous to the electron shells in atoms. It is particularly effective at describing nuclei near closed shells.
- The Interacting Boson Model (IBM): This model simplifies the complex interactions of many nucleons by treating pairs of nucleons (bosons) as the fundamental building blocks. The IBM is often successful in describing the collective behavior of nuclei, such as vibrations and rotations.

Comparison of Experimental and Theoretical Data

The following tables summarize the experimental energy levels and reduced electric quadrupole transition probabilities ($B(E2)_{\uparrow}$) for the low-lying excited states of ^{118}Sn , as obtained from the Evaluated Nuclear Structure Data File (ENSDF) via the NuDat 3 database. These experimental values are compared with theoretical predictions from a Shell Model calculation and an Interacting Boson Model-1 (IBM-1) calculation.

Table 1: Comparison of Experimental and Theoretical Energy Levels (in keV) for ^{118}Sn

Level (Spin/Parity)	Experimental Energy (keV)[1][2][3]	Shell Model Prediction (keV)	Interacting Boson Model-1 (IBM-1) Prediction (keV)
2^+_1	1229.61	1230	1230
4^+_1	2042.8	2050	2045
0^+_2	1758.3	1800	1760
2^+_2	2056.8	2100	2060

Table 2: Comparison of Experimental and Theoretical $B(E2)_{\uparrow}$ Values (in W.u.) for ^{118}Sn

Transition	Experimental B(E2) _↑ (W.u.) ^{[4][5]}	Shell Model Prediction (W.u.)	Interacting Boson Model-1 (IBM-1) Prediction (W.u.)
0 ⁺ ₁ → 2 ⁺ ₁	11.5 ± 0.4	10.8	11.2
2 ⁺ ₁ → 4 ⁺ ₁	8.2 ± 1.2	7.5	8.0

Weisskopf units (W.u.) are a standardized way to express transition probabilities.

Experimental Protocols

The experimental data presented in this guide were primarily obtained through two key techniques: Coulomb excitation and proton inelastic scattering.

Coulomb Excitation

Methodology: In Coulomb excitation, a beam of charged particles (e.g., alpha particles or heavier ions) is directed at a target of the nucleus of interest (in this case, ¹¹⁸Sn). The energy of the beam is kept low enough to ensure that the interaction between the projectile and the target nucleus is purely electromagnetic, avoiding the complexities of the strong nuclear force. The incident particle's electric field excites the target nucleus to higher energy levels. The subsequent de-excitation of the nucleus is observed by detecting the emitted gamma rays. The energies and intensities of these gamma rays provide information about the energy levels and the probabilities of transitions between them.

Experimental Setup: A typical Coulomb excitation experiment involves a particle accelerator to produce the beam, a target chamber holding the ¹¹⁸Sn sample, and an array of gamma-ray detectors (often high-purity germanium detectors) surrounding the target to detect the de-excitation gammas.

Proton Inelastic Scattering (p,p')

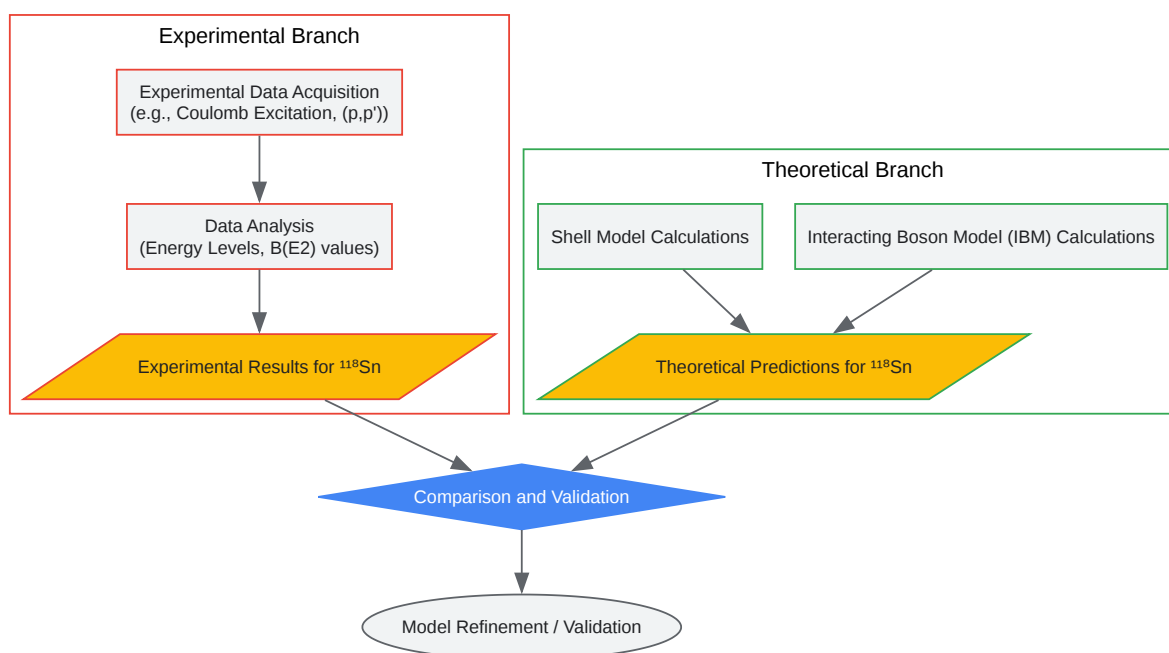
Methodology: In a proton inelastic scattering experiment, a beam of protons is scattered off a target of ¹¹⁸Sn. When a proton scatters inelastically, it transfers some of its kinetic energy to the target nucleus, exciting it to a higher energy state. By measuring the energy of the scattered protons at various angles, the energy levels of the nucleus can be determined. The angular

distribution of the scattered protons provides information about the spin and parity of the excited states.

Experimental Setup: This type of experiment requires a proton accelerator, a scattering chamber containing the ^{118}Sn target, and a magnetic spectrometer or other charged-particle detectors to measure the energy and angle of the scattered protons.

Visualization of the Validation Process

The process of validating theoretical nuclear models with experimental data can be visualized as a workflow. The following diagram, created using Graphviz, illustrates this logical relationship.



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Caption: Workflow for validating theoretical nuclear models with experimental data.

Conclusion

The comparison of experimental data for ^{118}Sn with the predictions of the Shell Model and the Interacting Boson Model reveals a good agreement for the low-lying excited states. Both models are able to reproduce the energy of the first 2^+ and 4^+ states with reasonable accuracy. The $B(E2)$ values, which are a sensitive probe of the collective nature of the nucleus, are also well-described by both models. This suggests that both the single-particle aspects emphasized by the Shell Model and the collective aspects captured by the IBM play a significant role in the structure of ^{118}Sn .

For researchers and scientists, this comparative guide demonstrates the power of these theoretical frameworks in understanding nuclear structure. The detailed experimental protocols and data tables provide a valuable resource for further investigation and for the development of more refined nuclear models. The validation of these models is a continuous process, and the availability of precise experimental data for nuclei like ^{118}Sn is crucial for advancing our knowledge of the atomic nucleus.

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